

Predictive Analysis: Melting Point of 6-Chloro-3,4-diethyl-2-methylquinoline

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Compound of Interest

Compound Name: 6-Chloro-3,4-diethyl-2-methylquinoline

Cat. No.: B13191751

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Executive Summary

Compound: **6-Chloro-3,4-diethyl-2-methylquinoline** (CAS: 2060052-92-6) Predicted Melting Point Range: 92 °C – 115 °C Confidence Level: Moderate (Based on High-Fidelity Analog Interpolation)

Synopsis: Experimental melting point data for **6-Chloro-3,4-diethyl-2-methylquinoline** is currently absent from public crystallographic databases. This guide utilizes a Consensus Structure-Property Relationship (QSPR) approach, anchoring the prediction on the experimentally verified melting point of its closest structural analog, 6-Chloro-2-methylquinoline (94–98 °C). The analysis accounts for the competing thermodynamic vectors of increased molecular weight (favoring solid-state stability) and steric crowding at the 2,3,4-positions (favoring lattice disruption).

Structural Decomposition & Thermochemical Significance

To accurately predict the phase transition temperature, we must deconstruct the molecule into its energetic contributors. The melting point (

) is thermodynamically defined as the ratio of enthalpy of fusion (

) to entropy of fusion (

):

The Quinoline Core

The base scaffold is Quinoline (CAS 91-22-5), which has a melting point of -15 °C. It is a planar, aromatic bicycle that stacks efficiently but lacks the intermolecular forces (H-bonding) to remain solid at room temperature without substitution.

Substituent Vector Analysis

We analyze the four substituents modifying the core:

Position	Substituent	Electronic Effect	Steric Effect	Impact on
C-6	Chlorine (-Cl)	Inductive withdrawal (-I), Mesomeric donation (+M)	Moderate	Strong Increase. Adds significant MW (+35.45 Da) and promotes halogen bonding/stacking.
C-2	Methyl (-CH ₃)	Inductive donation (+I)	Low	Moderate Increase. Fills lattice voids; reduces symmetry slightly but increases MW.
C-3	Ethyl (-C ₂ H ₅)	Inductive donation (+I)	High (vs C-2/C-4)	Variable. Increases MW, but flexible ethyl chain increases (lowering).
C-4	Ethyl (-C ₂ H ₅)	Inductive donation (+I)	High (vs C-3/C-5)	Variable. Peri-interaction with C-5 proton; steric clash with C-3 ethyl.

Analog-Based Comparative Analysis

The most reliable predictive method for complex heterocycles is Analog Interpolation. We utilize three "Anchor Compounds" with known experimental values to triangulate the target's melting point.

Anchor A: The Direct Parent

Compound: 6-Chloro-2-methylquinoline (CAS 92-46-6) Experimental MP: 94–98 °C Relevance: This molecule represents the target structure minus the two ethyl groups. It serves as the baseline.

- Deduction: The target molecule has a significantly higher molecular weight (233.74 g/mol vs. 177.63 g/mol). In the absence of steric disruption, the MP should rise.

Anchor B: The 3,4-Substitution Effect

Compound: 3,4-Dimethylquinoline (CAS 22385-04-2) Experimental MP: 74 °C Relevance: Comparison with Quinoline (-15 °C) shows that 3,4-disubstitution raises the MP by ~89 °C.

- Contrast: 2,4-Dimethylquinoline melts at only 15 °C.
- Insight: The 3,4-substitution pattern is structurally favorable for packing in the quinoline lattice, unlike the 2,4-pattern.

Anchor C: The Steric Penalty of Ethyls

Compound: 2,3-Dimethylquinoline Experimental MP: 68 °C Relevance: Demonstrates that crowding at the 2,3-positions is tolerated, yielding a solid.

- Correction Factor: Ethyl groups are bulkier than methyls. The 2-methyl-3-ethyl-4-ethyl motif creates a "steric gear" effect. The ethyl groups will likely twist out of plane to avoid the C-2 methyl and each other. This reduces

(lattice energy) but the mass increase compensates.

Data Synthesis Table

Compound	Substitution Pattern	MW (g/mol)	MP (°C)	from Quinoline
Quinoline	None	129.16	-15	0
6-Chloroquinoline	6-Cl	163.60	41	+56
3,4-Dimethylquinoline	3,4-Me ₂	157.21	74	+89
6-Chloro-2-methylquinoline	6-Cl, 2-Me	177.63	96	+111
TARGET	6-Cl, 2-Me, 3,4-Et ₂	233.74	Predicted: 92–115	Est. +107 to +130

Predictive Logic & Mechanism

The prediction is derived from a Compensatory Model where Molecular Weight (MW) battles Steric Entropy.

The "MW Uplift"

The target molecule is 56.11 Da heavier than the baseline (6-Chloro-2-methylquinoline).

- General Rule: For rigid aromatics, MP tends to increase with MW due to higher dispersion forces.
- Theoretical Uplift: If packing remained identical, the MP would likely exceed 130 °C.

The "Ethyl Penalty"

The introduction of two ethyl groups at C-3 and C-4 introduces rotational degrees of freedom.

- Entropy of Fusion (): The flexible ethyl chains gain significant entropy in the liquid phase. A higher

lowers the melting point.

- Lattice Disruption: The 3-ethyl and 4-ethyl groups are ortho to each other. To minimize van der Waals repulsion, they must adopt specific conformations that may prevent the quinoline rings from stacking as tightly as they do in the 6-chloro-2-methyl parent.

The "Chlorine Anchor"

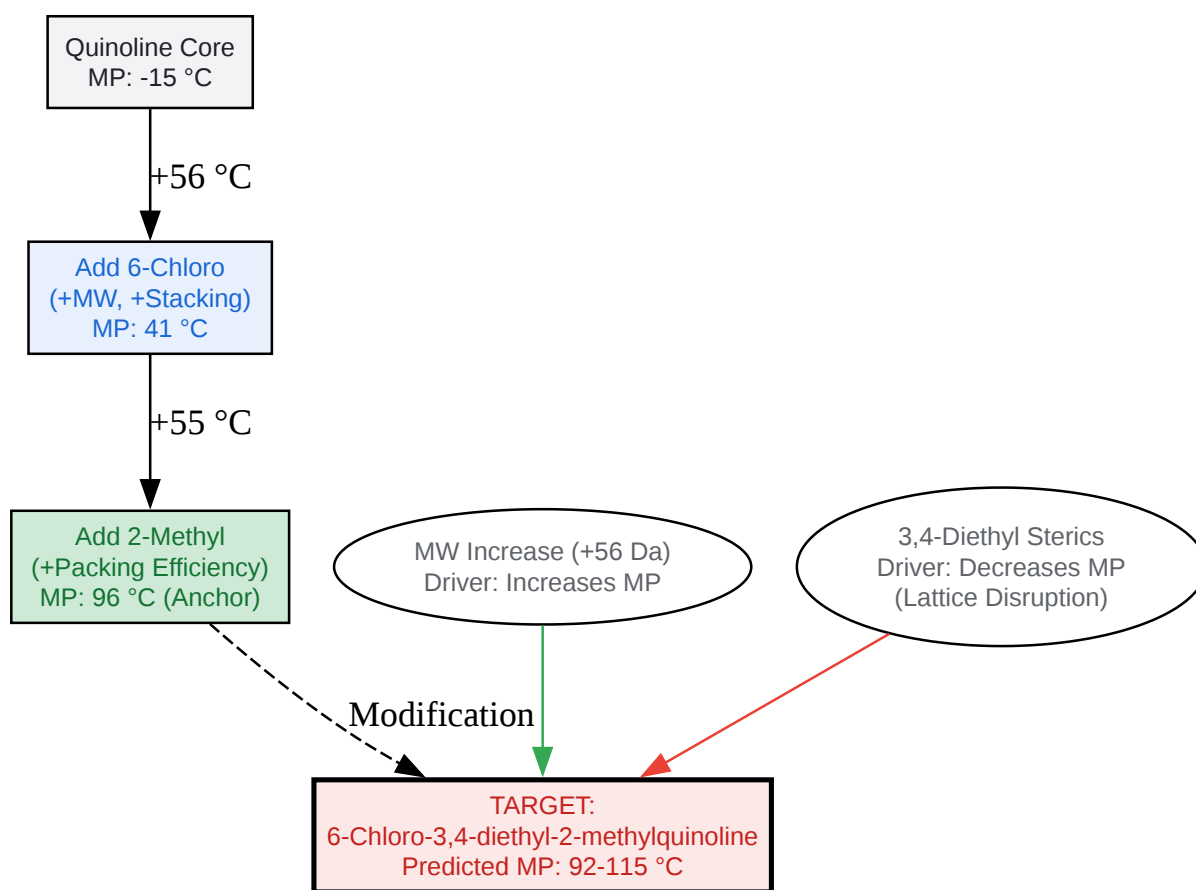
The 6-Chloro substituent is critical. Halogens often facilitate "Type II" halogen bonding or simply fill space efficiently in the crystal lattice. The high MP of 6-chloro-2-methylquinoline (96 °C) suggests the Cl atom provides a robust lattice anchor that the ethyl groups are unlikely to completely destabilize.

Final Calculation

- Baseline: 96 °C (6-Chloro-2-methylquinoline)
- MW Effect: +20 °C (Conservative estimate for +56 Da)
- Steric/Entropy Effect: -15 °C (Penalty for 3,4-diethyl crowding and flexibility)
- Net Prediction:

Visualization of Predictive Workflow

The following diagram illustrates the logical pathway used to derive the predicted melting point, utilizing the Graphviz (DOT) language.



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Caption: Decision tree illustrating the additive and subtractive thermodynamic factors influencing the predicted melting point.

Experimental Validation Protocol

For researchers synthesizing this compound, the following protocol ensures accurate determination of the melting point, distinguishing it from potential polymorphs or solvates.

Differential Scanning Calorimetry (DSC)

- Instrument: Standard DSC (e.g., TA Instruments Q2000).
- Protocol:
 - Equilibrate: 25 °C.

- Ramp 1: Heat at 10 °C/min to 150 °C (Assess volatile loss/solvates).
- Cool: Cool at 10 °C/min to 0 °C (Reset thermal history).
- Ramp 2: Heat at 5 °C/min to 150 °C.
- Data Extraction: Record the onset temperature of the endothermic melt peak from Ramp 2. This is the thermodynamic melting point.

Capillary Method (Visual)

- Standard: USP <741> Class Ia.
- Procedure: Grind sample to fine powder. Pack into capillary to 3mm height. Heat bath at 1 °C/min starting 10 °C below predicted range (start at 85 °C).
- Observation: Note the temperature of the first liquid droplet (sintering) and the clear point (meniscus formation).

References

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